

Application of Ammonium Potassium Tartrate in Nonlinear Optics

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Compound of Interest

Compound Name: *Ammonium potassium tartrate*

CAS No.: *1114-14-3*

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Abstract

Ammonium potassium tartrate ($\text{KNH}_4\text{C}_4\text{H}_4\text{O}_6$), a semi-organic salt, has emerged as a promising material for nonlinear optical (NLO) applications. This document provides a comprehensive overview of its synthesis, crystal growth, and characterization, with a focus on its second-harmonic generation (SHG) properties. Detailed protocols for crystal growth and NLO property measurement are provided to enable researchers to explore its potential in frequency conversion and other photonic applications.

Introduction

Nonlinear optics is a field of study concerning the interaction of intense light with matter, leading to a variety of phenomena such as frequency doubling (second-harmonic generation), frequency mixing, and optical parametric oscillation. Materials exhibiting a high second-order nonlinear optical susceptibility are essential for the development of devices like laser frequency converters, electro-optic modulators, and optical switches.^[1] Semi-organic NLO crystals, which

combine the high optical nonlinearity of organic molecules with the favorable mechanical and thermal properties of inorganic hosts, are a subject of intense research.[2][3]

Ammonium potassium tartrate (PAT), also referred to as potassium ammonium L-tartrate, is a semi-organic material that crystallizes in a non-centrosymmetric space group, a prerequisite for second-order NLO effects.[2] Its good optical transparency in the UV-Visible region, coupled with a notable SHG efficiency, makes it a candidate for NLO applications.[2] This document details the application of **ammonium potassium tartrate** in nonlinear optics, providing experimental protocols and summarizing its key properties.

Physicochemical Properties

A summary of the key physical and chemical properties of **ammonium potassium tartrate** is presented in the table below.

Property	Value	Reference
Chemical Formula	$\text{KNH}_4\text{C}_4\text{H}_4\text{O}_6$	[4]
Molecular Weight	205.21 g/mol	[4]
Crystal System	Orthorhombic	[2]
Space Group	$P2_12_12_1$	[2]
Melting Point	288 °C	[2]
Thermal Stability	Stable up to 258 °C	[2]
Transparency Range	Transparent in the entire UV-Visible range	[2]
Lower Cut-off Wavelength	197 nm	[2]
Optical Transparency	~98%	[2]
SHG Efficiency	0.5943 times that of KDP	[2]

Experimental Protocols

Synthesis and Crystal Growth of Ammonium Potassium Tartrate

A reliable method for growing single crystals of **ammonium potassium tartrate** is the slow evaporation solution technique.[2] This method is straightforward and can yield high-quality crystals suitable for optical characterization.

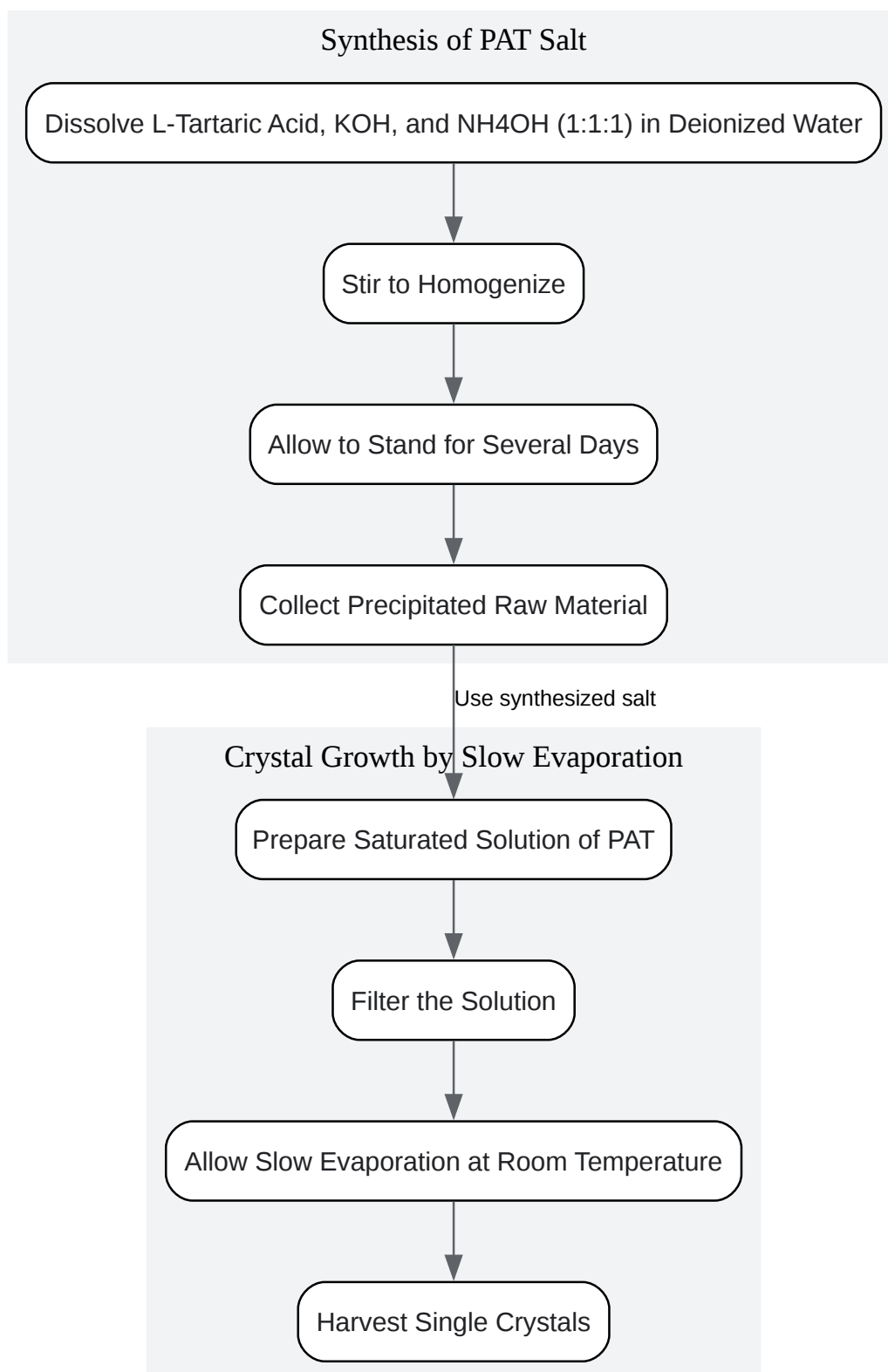
Materials:

- L-Tartaric acid ($C_4H_6O_6$)
- Potassium hydroxide (KOH)
- Ammonium hydroxide (NH_4OH)
- Deionized water
- Beakers
- Magnetic stirrer
- Whatman filter paper

Protocol:

- Prepare an equimolar solution by dissolving L-Tartaric acid, potassium hydroxide, and ammonium hydroxide in deionized water (1:1:1 molar ratio).[2]
- Continuously stir the solution using a magnetic stirrer to ensure a homogeneous mixture.[2]
- Allow the solution to stand undisturbed for several days to allow the synthesis of the **ammonium potassium tartrate** salt.[2]
- Collect the precipitated raw material from the bottom of the beaker.[2]
- Prepare a saturated solution of the synthesized **ammonium potassium tartrate** in deionized water at room temperature.

- Filter the saturated solution using Whatman filter paper to remove any suspended impurities.
[2]
- Transfer the filtered solution to a clean beaker and cover it with a perforated sheet to allow for slow evaporation of the solvent at room temperature.
- Monitor the beaker for crystal growth. Good quality, optically transparent single crystals can typically be harvested within a period of three weeks.[2]



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Fig. 1: Workflow for the synthesis and crystal growth of **ammonium potassium tartrate**.

Second-Harmonic Generation (SHG) Efficiency Measurement

The Kurtz-Perry powder technique is a widely used method for evaluating the SHG efficiency of new NLO materials.[3][5] This technique involves irradiating a powdered sample with a high-intensity laser and measuring the intensity of the frequency-doubled light generated.

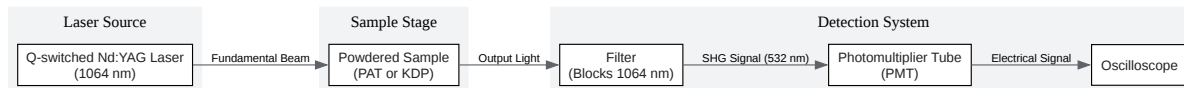
Materials and Equipment:

- **Ammonium potassium tartrate** single crystal
- Potassium dihydrogen phosphate (KDP) crystal (as a reference)
- Agate mortar and pestle
- Sieves for powder grading
- Sample holder (e.g., a micro-capillary tube)
- Q-switched Nd:YAG laser ($\lambda = 1064 \text{ nm}$)
- Filter to block the fundamental wavelength (1064 nm)
- Photomultiplier tube (PMT) or a suitable photodetector
- Oscilloscope

Protocol:

- Grind the grown **ammonium potassium tartrate** single crystal into a fine powder using an agate mortar and pestle.
- Sieve the powder to obtain a uniform particle size.
- Pack the powdered sample into a sample holder.
- Mount the sample holder in the experimental setup.

- Direct the fundamental beam from the Q-switched Nd:YAG laser (1064 nm) onto the sample.
- The output light from the sample will contain both the fundamental (1064 nm) and the second-harmonic (532 nm) frequencies.
- Use a filter to block the fundamental laser wavelength, allowing only the green second-harmonic signal (532 nm) to pass through.
- Detect the intensity of the SHG signal using a photomultiplier tube (PMT).
- Record the output signal from the PMT using an oscilloscope.
- Replace the **ammonium potassium tartrate** sample with a powdered KDP sample of the same particle size and repeat the measurement under identical conditions.
- The SHG efficiency of the sample is then calculated relative to the SHG intensity of KDP.



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